

Personal protective equipment for handling Propanenitrile-25

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Compound of Interest

Compound Name: Propanenitrile-25

Cat. No.: B1584105

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Essential Safety and Handling Guide for Propanenitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling propanenitrile (also known as propionitrile or ethyl cyanide). The following information is critical for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Quantitative Safety Data

The following table summarizes key quantitative data for Propanenitrile, providing a clear reference for exposure limits and physical properties.

Parameter	Value	Reference
CAS Number	107-12-0	
EC Number	203-464-4	[1]
UN Number	2404	[1]
Flash Point	36°F (2°C)	[2]
Vapor Pressure	39 mm Hg at 68°F (20°C)	[2]
Water Solubility	Soluble	[2]

Personal Protective Equipment (PPE)

Strict adherence to the following personal protective equipment guidelines is mandatory to prevent exposure.

- Eye Protection: Wear chemical splash goggles.
- Hand Protection: Wear protective gloves. The specific material should be chosen based on recommendations from safety equipment suppliers for your specific operation.[\[2\]](#)
- Skin and Body Protection: Wear protective clothing, including suits, footwear, and headgear. An emergency shower should be readily available.[\[2\]](#)
- Respiratory Protection: Use a respirator if local exhaust ventilation or enclosure is not available. For firefighting, a self-contained breathing apparatus (SCBA) is required.[\[2\]](#)[\[3\]](#)

Standard Operating Procedure for Handling Propanenitrile

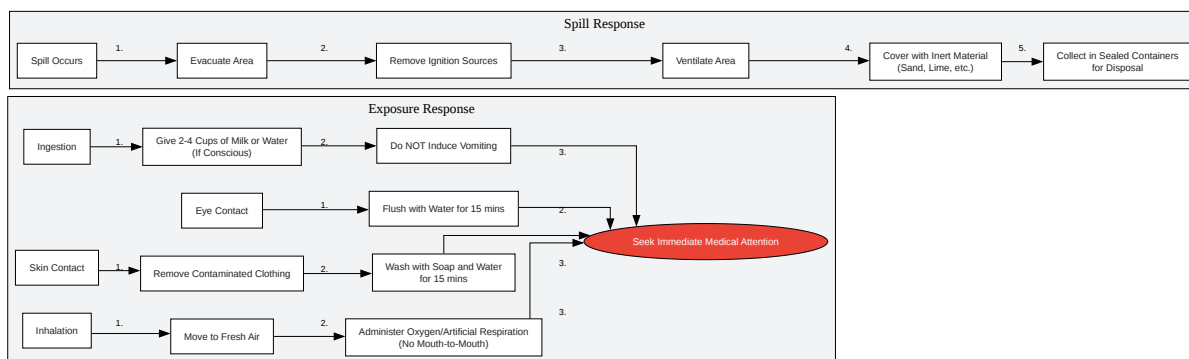
The following protocol outlines the step-by-step procedure for the safe handling of propanenitrile in a laboratory setting.

- Preparation:
 - Ensure the work area is well-ventilated, preferably within a chemical fume hood.
 - Confirm that an eyewash station and safety shower are accessible and operational.[\[2\]](#)
 - Assemble all necessary PPE and ensure it is in good condition.
 - Have spill cleanup materials (e.g., dry lime, sand, or soda ash) readily available.[\[2\]](#)
- Handling:
 - Ground and bond all metal containers during transfer to prevent static discharge.[\[2\]](#)
 - Use only non-sparking tools and explosion-proof equipment.[\[2\]](#)

- Keep the container tightly closed when not in use.
- Avoid contact with skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke in the handling area.[2][3]
- Storage:
 - Store in a cool, dry, well-ventilated area away from sources of ignition and incompatible substances such as strong oxidants.[1]
 - Keep containers tightly closed.[2]
- Disposal:
 - Propanenitrile may need to be disposed of as hazardous waste.[2]
 - Consult with your institution's environmental health and safety department for specific disposal guidelines.
 - Place waste in covered, labeled containers for disposal.[2]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency. The following diagram outlines the necessary steps for different types of exposure and spills.



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Caption: Emergency response workflow for Propanenitrile exposure and spills.

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